

The Solubility and Stability of Crotyl Phenyl Ether: A Technical Guide

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Compound of Interest

Compound Name: Benzene, (2-butenyloxy)-

Cat. No.: B081109

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of crotyl phenyl ether in common solvents. Due to the limited availability of direct experimental data for this specific compound, this guide leverages established principles of physical organic chemistry, data from analogous compounds, and validated predictive models to offer reliable estimations and detailed experimental protocols for in-house validation.

Executive Summary

Crotyl phenyl ether, an aromatic ether, is anticipated to exhibit good solubility in a range of non-polar and moderately polar organic solvents, with limited solubility in highly polar solvents like water. Its stability is influenced by factors such as pH, temperature, and light exposure. The ether linkage is susceptible to cleavage under strong acidic conditions, and the allyl moiety can undergo thermal or acid-catalyzed rearrangement. This document provides estimated solubility data, detailed protocols for experimental determination of solubility and stability, and visual workflows to guide laboratory investigations.

Physicochemical Properties of Crotyl Phenyl Ether

While experimental data is scarce, the fundamental physicochemical properties of crotyl phenyl ether can be estimated based on its structure.

Property	Estimated Value/Characteristic
Molecular Formula	C ₁₀ H ₁₂ O
Molecular Weight	148.20 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~210-220 °C (estimated)
LogP (Octanol-Water)	~3.2 (estimated)

Solubility Profile

The solubility of crotyl phenyl ether is dictated by the "like dissolves like" principle. The presence of the phenyl group and the four-carbon crotyl chain imparts significant non-polar character, while the ether oxygen provides a site for weak hydrogen bonding.

Estimated Solubility in Common Solvents

The following table summarizes the estimated solubility of crotyl phenyl ether at ambient temperature (20-25 °C). These values are qualitative and should be confirmed experimentally.

Solvent	Solvent Type	Estimated Solubility
Water	Highly Polar Protic	Insoluble (<0.1 g/L)[1][2]
Methanol	Polar Protic	Sparingly Soluble
Ethanol	Polar Protic	Soluble
Acetone	Polar Aprotic	Soluble
Acetonitrile	Polar Aprotic	Soluble
Dichloromethane	Non-polar	Very Soluble
Chloroform	Non-polar	Very Soluble
Toluene	Non-polar	Very Soluble
Hexane	Non-polar	Very Soluble
Diethyl Ether	Non-polar	Very Soluble
Tetrahydrofuran (THF)	Polar Aprotic	Very Soluble
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble

Stability Profile

The stability of crotyl phenyl ether is a critical consideration for its handling, storage, and application. The primary degradation pathways are expected to be acid-catalyzed hydrolysis and Claisen rearrangement.

pH Stability

- Acidic Conditions (pH < 4): Crotyl phenyl ether is susceptible to acid-catalyzed cleavage of the ether bond, particularly at elevated temperatures.[3][4][5][6] This reaction typically requires strong acids like HI or HBr.[6] The protonation of the ether oxygen makes it a better leaving group, followed by nucleophilic attack.
- Neutral Conditions (pH 6-8): The compound is expected to be relatively stable under neutral pH conditions at ambient temperature.

- Basic Conditions (pH > 9): Ethers are generally stable to bases, so significant degradation is not expected under basic conditions, unless strong bases at high temperatures are used which can promote elimination reactions.[3]

Thermal Stability and Claisen Rearrangement

As an allyl phenyl ether derivative, crotyl phenyl ether can undergo a thermal[7][7]-sigmatropic rearrangement known as the Claisen rearrangement.[8][9][10] This intramolecular reaction typically occurs at elevated temperatures (e.g., >200 °C) and results in the formation of o-crotylphenol.[8] The presence of ortho substituents on the phenyl ring can influence the reaction and may lead to the formation of the para-substituted product.

Photostability

Aromatic compounds can be susceptible to photodegradation. It is advisable to store crotyl phenyl ether in amber vials or protected from direct light to minimize the potential for light-induced degradation.

Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the solubility and stability of crotyl phenyl ether.

Protocol for Solubility Determination (Shake-Flask Method)

This protocol is based on the well-established shake-flask method for determining the solubility of a substance in a given solvent.

5.1.1 Materials and Equipment

- Crotyl phenyl ether (high purity)
- Selected solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps (e.g., 20 mL)

- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes

5.1.2 Experimental Procedure

- Preparation of Saturated Solution:
 1. Add an excess amount of crotyl phenyl ether to a vial containing a known volume (e.g., 10 mL) of the selected solvent. An excess is confirmed by the presence of undissolved liquid (e.g., a separate phase or droplets) after equilibration.
 2. Seal the vials tightly to prevent solvent evaporation.
 3. Place the vials in an orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C).
 4. Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The required time should be determined in preliminary experiments.
- Sample Analysis:
 1. After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow for phase separation.
 2. Carefully withdraw an aliquot of the supernatant (the solvent saturated with crotyl phenyl ether) using a syringe.
 3. Filter the aliquot through a syringe filter into a clean vial to remove any undissolved solute.

4. Dilute the filtered sample with the same solvent to a concentration within the calibration range of the analytical method.
5. Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of crotyl phenyl ether.

- Quantification:
 1. Prepare a series of calibration standards of crotyl phenyl ether in the chosen solvent.
 2. Generate a calibration curve by plotting the analytical response versus the concentration of the standards.
 3. Use the calibration curve to determine the concentration of crotyl phenyl ether in the diluted sample.
 4. Calculate the solubility by taking into account the dilution factor.

Protocol for Stability Assessment (Accelerated Stability Study)

This protocol outlines an accelerated stability study to evaluate the stability of crotyl phenyl ether under various stress conditions.

5.2.1 Materials and Equipment

- Crotyl phenyl ether (high purity)
- Buffers of different pH values (e.g., pH 4, 7, and 9)
- Stability chambers with temperature and humidity control
- Photostability chamber
- Analytical instrumentation (HPLC or GC) for purity and degradant analysis.

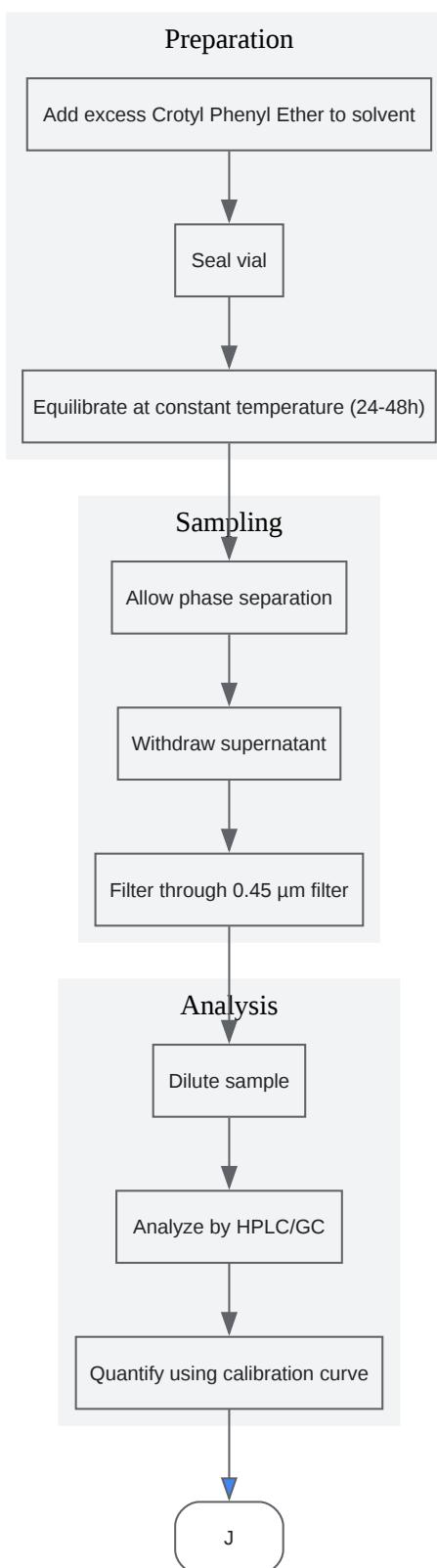
5.2.2 Experimental Procedure

- Sample Preparation:
 1. Prepare solutions of crotyl phenyl ether in the selected solvents or buffered aqueous solutions at a known concentration.
 2. Dispense the solutions into amber and clear glass vials.
- Storage Conditions:
 1. Thermal Stability: Store the vials at elevated temperatures (e.g., 40 °C, 60 °C) and a controlled humidity (e.g., 75% RH).[11][12][13][14]
 2. pH Stability: Store the buffered solutions at different temperatures.
 3. Photostability: Expose the clear vials to a light source as per ICH Q1B guidelines. Keep a set of amber vials as dark controls.
- Time Points:
 1. Pull samples at predetermined time points (e.g., 0, 1, 2, 4, and 8 weeks for an accelerated study).[11]
- Analysis:
 1. At each time point, analyze the samples for:
 - Appearance: Visual inspection for color change or precipitate formation.
 - Assay: Quantification of the remaining crotyl phenyl ether.
 - Related Substances: Detection and quantification of any degradation products.
 2. A stability-indicating analytical method (e.g., HPLC with gradient elution) should be developed and validated to separate the parent compound from any potential degradants.
- Data Evaluation:
 1. Plot the concentration of crotyl phenyl ether versus time for each condition.

2. Determine the degradation rate and identify the major degradation products.

Visualizations

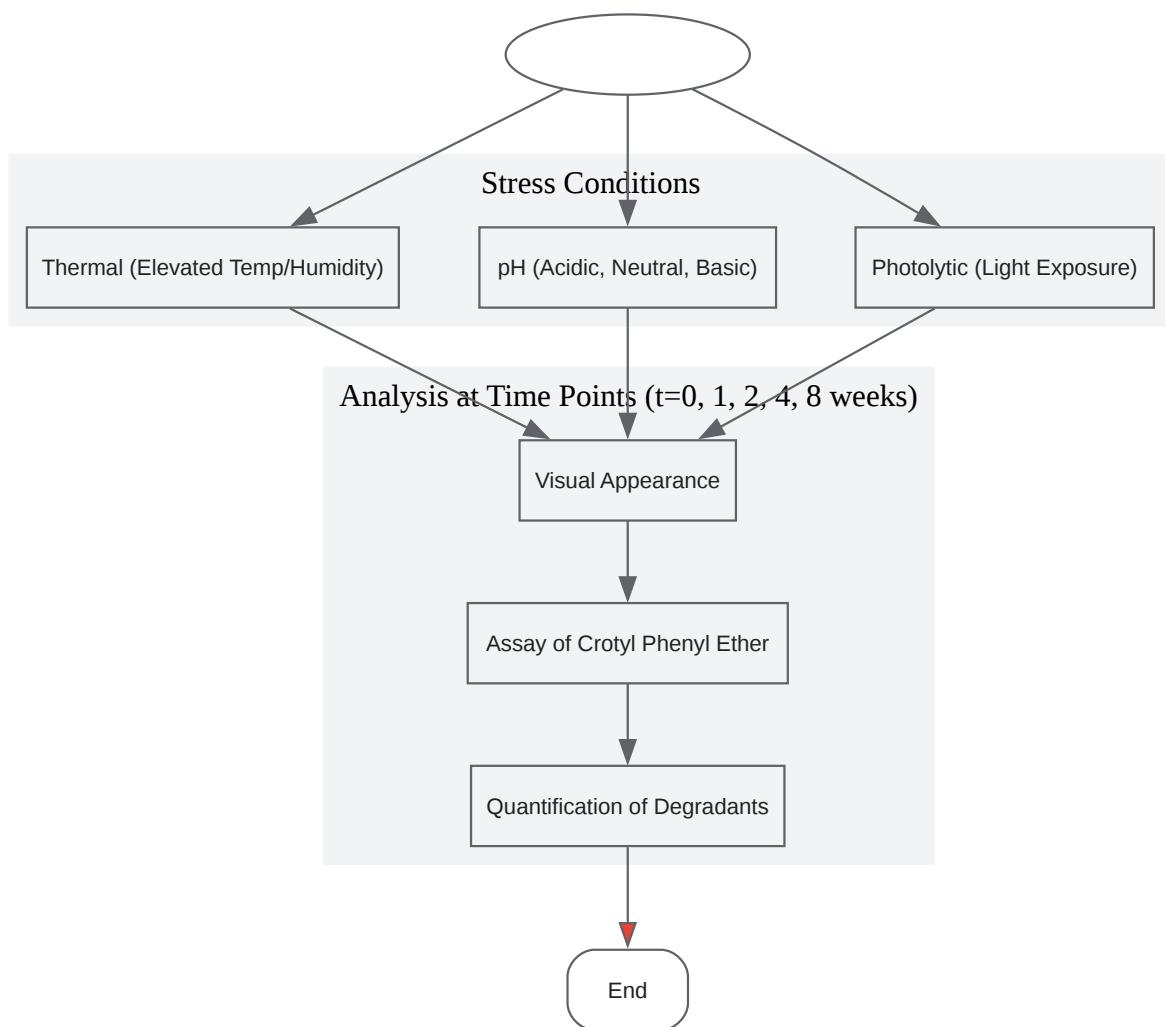
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of crotyl phenyl ether.

Logical Flow for Stability Assessment



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Caption: Logical flow for the accelerated stability testing of crotyl phenyl ether.

Conclusion

This technical guide provides a foundational understanding of the solubility and stability of crotyl phenyl ether based on established chemical principles and data from analogous structures. The provided experimental protocols offer a robust framework for researchers to

determine these critical parameters with high accuracy. The successful execution of these protocols will enable a comprehensive characterization of crotyl phenyl ether, facilitating its effective use in research and development.

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- To cite this document: BenchChem. [The Solubility and Stability of Crotyl Phenyl Ether: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b081109#solubility-and-stability-of-crotyl-phenyl-ether-in-common-solvents>

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